

3-Bromo-5-methylphenol molecular weight and formula

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Compound of Interest

Compound Name: **3-Bromo-5-methylphenol**

Cat. No.: **B1280546**

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An In-Depth Technical Guide to **3-Bromo-5-methylphenol** for Advanced Research

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **3-Bromo-5-methylphenol** (CAS No. 74204-00-5), a critical intermediate in the fields of organic synthesis, pharmaceutical development, and agrochemical research. We will delve into its fundamental properties, synthesis methodologies, and key applications, offering field-proven insights for researchers and drug development professionals.

Core Molecular and Physical Characteristics

3-Bromo-5-methylphenol is a disubstituted phenol featuring a bromine atom and a methyl group on the aromatic ring. This specific arrangement of functional groups—a reactive hydroxyl group, a versatile bromine atom for cross-coupling reactions, and a methyl group influencing steric and electronic properties—makes it a valuable building block in complex molecular architectures.

Key Properties Summary

The fundamental physicochemical properties of **3-Bromo-5-methylphenol** are summarized below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ BrO	[1][2][3][4][5][6][7]
Molecular Weight	187.03 g/mol	[1][8][2][3][5]
CAS Number	74204-00-5	[8][2][3]
Appearance	Colorless crystalline solid or oily liquid	[9]
Melting Point	61-62 °C	[1][5]
Boiling Point	249 °C at 760 mmHg	[5]
Solubility	Soluble in alcohol, ether, and chlorinated solvents; slightly soluble in water.[10]	ChemBK[10]
SMILES	Cc1cc(O)cc(c1)Br	
InChIKey	OTUYBYTUBWJBLO-UHFFFAOYSA-N	[3][4][6]

Synthesis Methodologies: From Precursor to Product

The synthesis of **3-Bromo-5-methylphenol** can be approached through several strategic pathways. The choice of method often depends on the starting material availability, required scale, and desired purity. We will explore two prevalent, field-proven methods.

Method A: One-Pot C-H Activation/Borylation/Oxidation

A highly efficient and practical method involves a one-pot sequence starting from 3-bromotoluene.[11] This process leverages modern catalytic C-H activation to introduce a boronic ester, which is then oxidized to the desired phenol without isolating the intermediates. This approach is lauded for its high yield and mild reaction conditions, making it suitable for multigram scale synthesis.[11]

Method B: Oxidation of a Boronic Acid Precursor

Another robust method involves the oxidation of (3-bromo-5-methylphenyl)boronic acid. This pathway is advantageous when the boronic acid precursor is readily available or can be synthesized efficiently. The oxidation step itself is typically clean and high-yielding.

This protocol details a reliable, lab-scale synthesis of **3-Bromo-5-methylphenol** from its corresponding boronic acid. The causality behind each step is explained to ensure reproducibility and understanding.

Step 1: Dissolution of the Precursor

- In a three-necked flask equipped with a mechanical stirrer, dissolve (3-bromo-5-methylphenyl)boronic acid (15.0 g, 69.8 mmol) in an aqueous solution (100 mL) of potassium hydroxide (11.8 g, 209.4 mmol).[9]
 - Expert Insight: The use of a strong base like KOH is crucial to deprotonate the boronic acid, forming a more reactive boronate species, which is susceptible to oxidative cleavage.

Step 2: Oxidation

- Slowly add a 30% hydrogen peroxide solution (57.0 mL) dropwise to the stirring mixture at room temperature.[2][9] Allow the reaction to proceed for 20 minutes.[9]
 - Expert Insight: Hydrogen peroxide is the oxidant of choice for this transformation (the Hooz-Brooks oxidation). The reaction is exothermic; therefore, slow, dropwise addition is a critical safety and control measure to manage the reaction temperature.

Step 3: Neutralization and Quenching

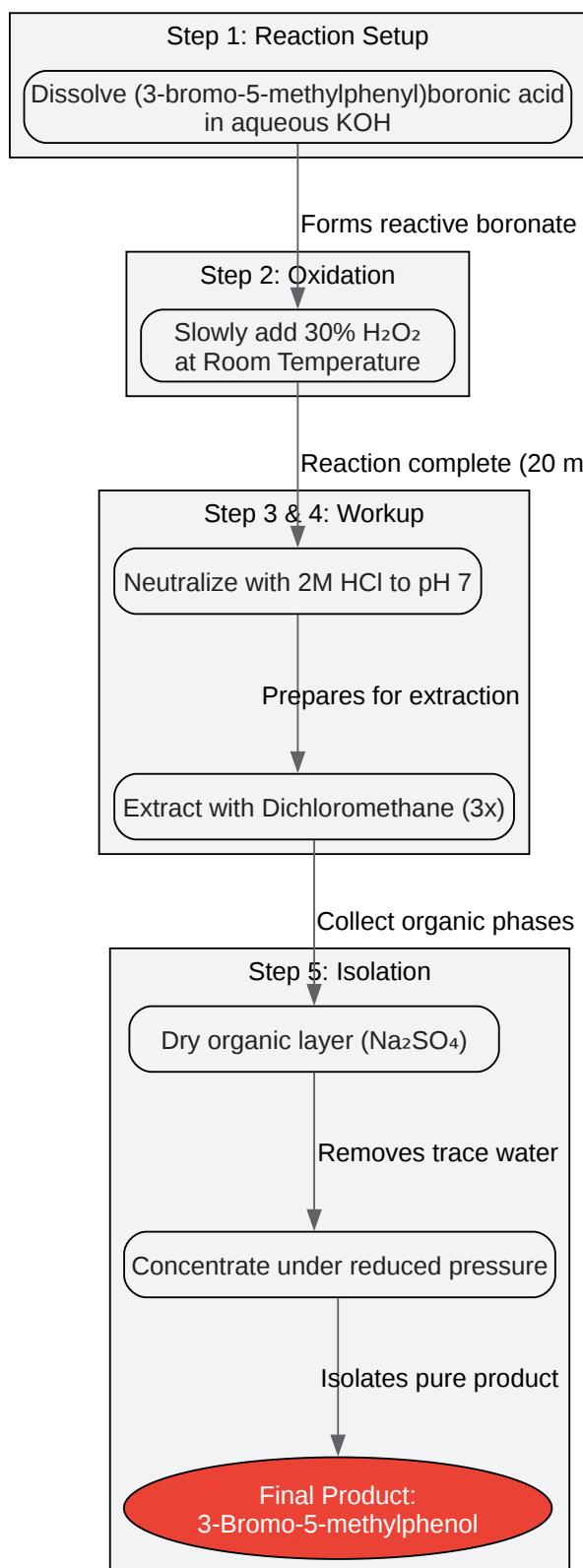
- Upon completion, carefully adjust the pH of the reaction mixture to 7 using a 2 mol/L solution of dilute hydrochloric acid.[9]
 - Expert Insight: Neutralization is essential to quench any unreacted base and peroxide and to ensure the final product is in its neutral phenolic form for efficient extraction into an organic solvent.

Step 4: Extraction

- Perform a liquid-liquid extraction using dichloromethane (3 x 50 mL).[9] Combine the organic layers.
 - Expert Insight: Dichloromethane is selected for its ability to effectively solvate the product while being immiscible with the aqueous phase. Multiple extractions ensure maximum recovery of the product from the aqueous layer.

Step 5: Drying and Isolation

- Dry the combined organic phases over anhydrous sodium sulfate. Filter to remove the desiccant and concentrate the solvent under reduced pressure.[9]
 - Expert Insight: Anhydrous sodium sulfate is a neutral drying agent that efficiently removes trace water from the organic phase without reacting with the product. Evaporation under reduced pressure allows for the removal of the volatile solvent at a lower temperature, preventing thermal degradation of the final product, which is obtained as an oily liquid (yields reported up to 86.5%).[2][9]



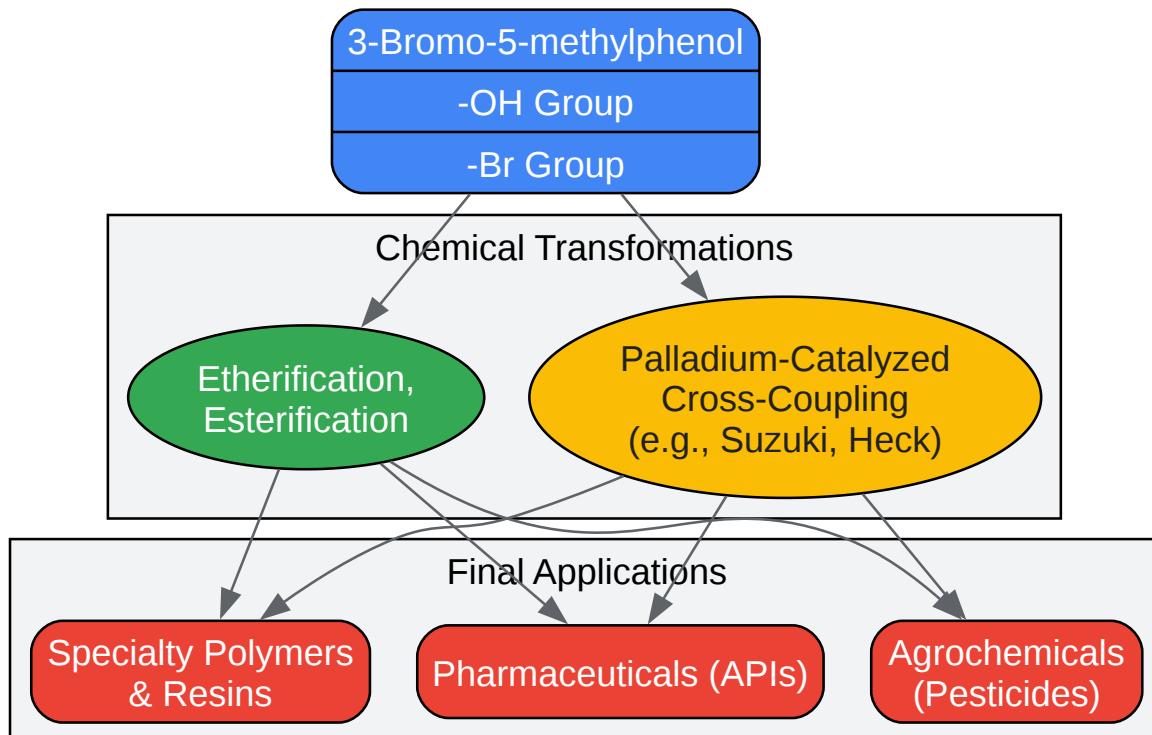
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Caption: Workflow for the synthesis of **3-Bromo-5-methylphenol** via boronic acid oxidation.

Applications in Drug Discovery and Agrochemicals

3-Bromo-5-methylphenol is not an end product but a versatile intermediate. Its utility stems from the orthogonal reactivity of its functional groups.[\[5\]](#)

- Pharmaceutical Synthesis: The molecule serves as a scaffold for building more complex active pharmaceutical ingredients (APIs). The hydroxyl group can be alkylated, acylated, or used in ether linkages, while the bromo group is a prime handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of diverse carbon-based substituents.
- Agrochemical Development: It is used to prepare active ingredients in crop protection products like pesticides.[\[10\]](#)[\[5\]](#) The specific substitution pattern can be tuned to achieve desired biological activity and environmental profiles.
- Specialty Polymers and Materials Science: The compound is also employed in developing specialty polymers and resins where specific functionalization is required for performance characteristics.[\[5\]](#)



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Caption: Reactivity and application pathways of **3-Bromo-5-methylphenol**.

Safety, Handling, and Storage

As with any reactive chemical intermediate, proper handling of **3-Bromo-5-methylphenol** is paramount for laboratory safety.

- **GHS Hazards:** The compound is classified as harmful if swallowed (Acute Tox. 4), causes skin and serious eye irritation, and may cause respiratory irritation.[2][3]
- **Personal Protective Equipment (PPE):** Always handle this chemical in a chemical fume hood. [1] Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.[10][1]
- **Handling:** This product should only be handled by, or under the close supervision of, personnel qualified in managing potentially hazardous chemicals.[1] Avoid contact with skin and eyes and prevent inhalation of dust or vapors.
- **Storage:** Store in a tightly closed vessel in a dry, room-temperature environment.[4] Keep away from heat sources, open flames, and incompatible materials such as oxidizing agents. [10][1]
- **First Aid:**
 - **Skin Contact:** Immediately wash with plenty of water. If irritation persists, seek medical attention.[1]
 - **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1]
 - **Inhalation:** Move the person to fresh air. Seek medical attention if symptoms persist.[1]
 - **Ingestion:** Wash out the mouth with copious amounts of water and seek immediate medical attention.[1]

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